

Application Notes and Protocols for DMX-129 in Immunofluorescence Staining

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Compound of Interest

Compound Name: DMX-129

Cat. No.: B15618236

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Introduction

DMX-129 is a novel, xanthene-based fluorescent probe designed for the sensitive and selective detection of peroxynitrite (ONOO^-) in living cells and tissues. Peroxynitrite is a highly reactive nitrogen species (RNS) that plays a crucial role in various physiological and pathological processes, including inflammation, neurodegeneration, and cardiovascular diseases. As a "turn-on" fluorescent probe, **DMX-129** exhibits a significant increase in fluorescence intensity upon reaction with peroxynitrite, enabling clear visualization and quantification of this transient molecule in biological systems. These characteristics make **DMX-129** a valuable tool for researchers in cell biology, pharmacology, and drug development to investigate the roles of oxidative and nitrative stress in health and disease.

The core mechanism of **DMX-129** involves the specific cleavage of a C=N bond by peroxynitrite, which releases the fluorophore and results in a strong fluorescent signal.^{[1][2]} This high selectivity allows for the precise detection of peroxynitrite with minimal interference from other reactive oxygen and nitrogen species.^{[1][2]}

Quantitative Data Summary

The performance of **DMX-129** as a fluorescent probe for peroxynitrite has been characterized by its sensitivity, linearity, and selectivity. The following tables summarize the key quantitative parameters of **DMX-129**.

Table 1: Spectroscopic and Performance Characteristics of **DMX-129**

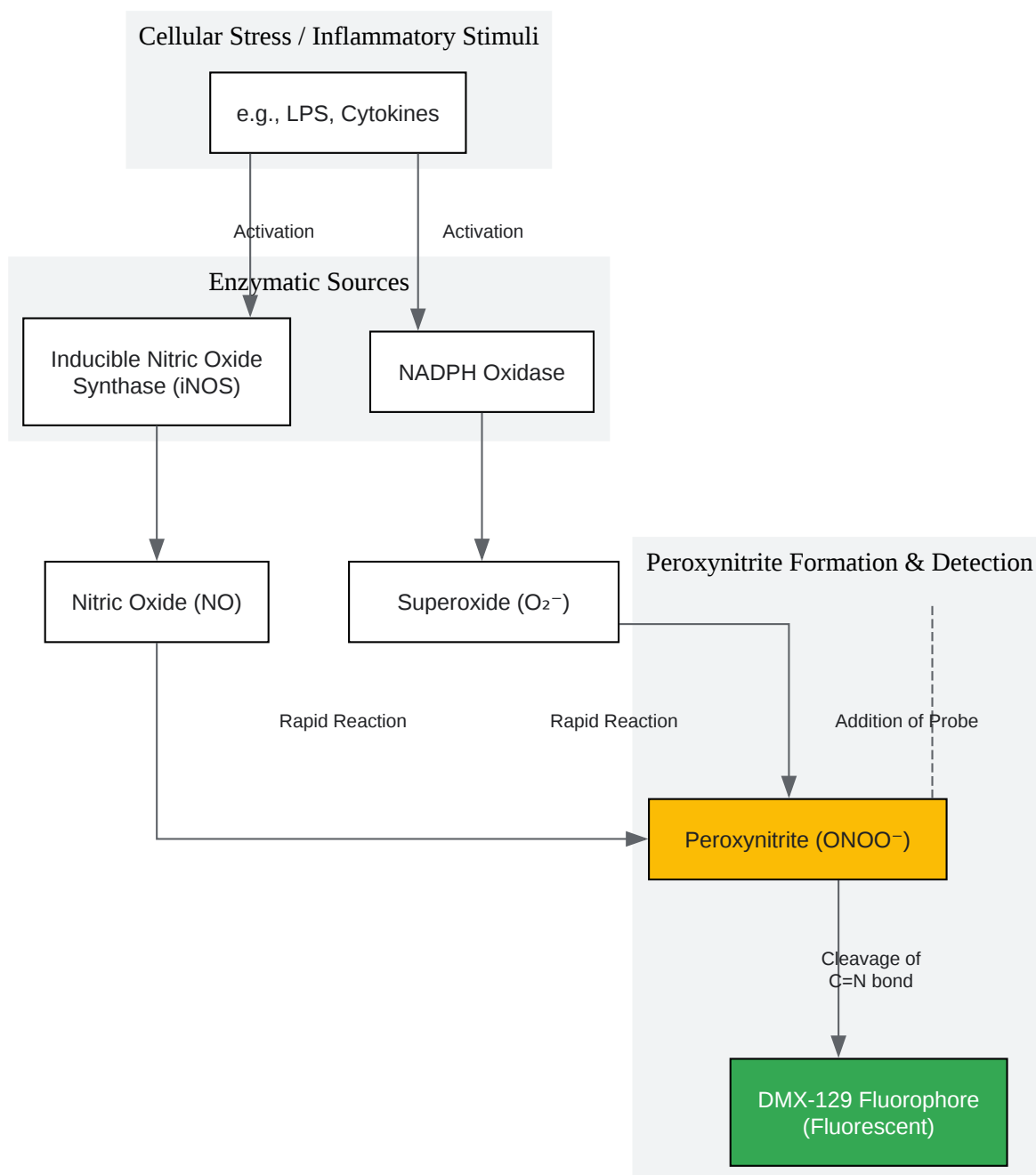
Parameter	Value	Reference
Excitation Wavelength (max)	~488 nm	[1][2]
Emission Wavelength (max)	~525 nm	[1][2]
Detection Limit	37 nM	[1][2]
Linear Range	0-9 μ M	[1][2]
Response Time	< 3 seconds	[2]

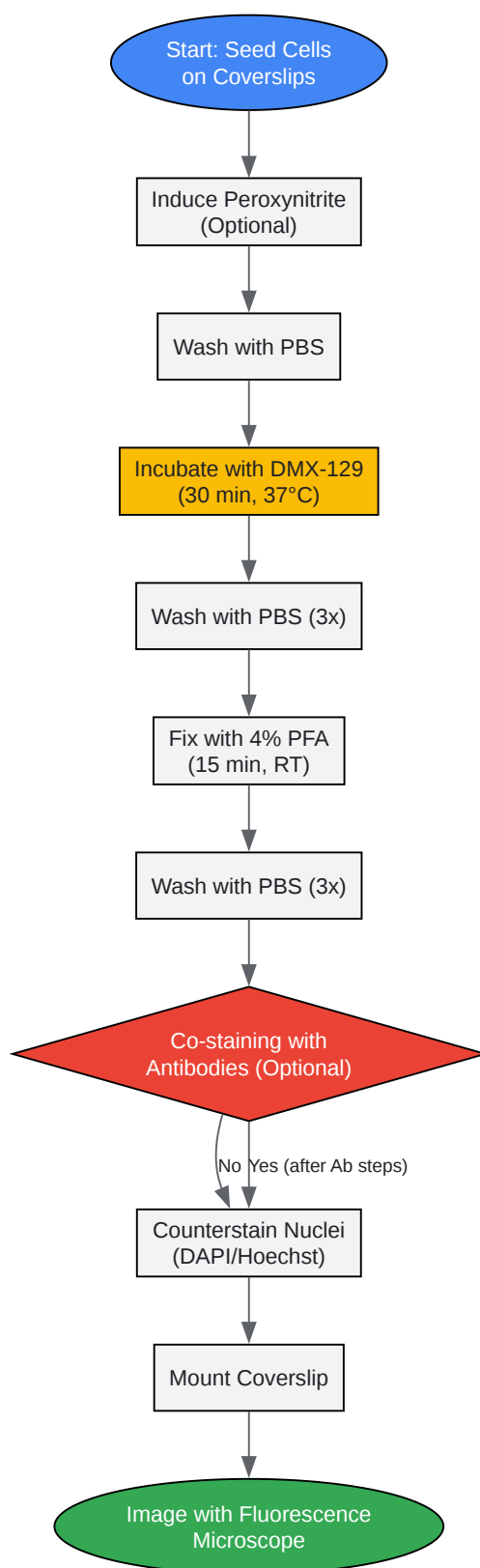
Table 2: Selectivity of **DMX-129**

Interfering Species	Fluorescence Response	Reference
Peroxyntirite (ONOO^-)	Strong Increase	[1][2]
Nitric Oxide (NO)	Negligible	[1][2]
Superoxide (O_2^-)	Negligible	[1][2]
Hydrogen Peroxide (H_2O_2)	Negligible	[1][2]
Hypochlorite (OCl^-)	Negligible	[1][2]

Signaling Pathway and Detection Mechanism

DMX-129 is not directly involved in a signaling pathway but rather serves as an indicator of a downstream effector molecule, peroxynitrite, which is formed from the reaction of nitric oxide (NO) and superoxide (O_2^-). The generation of these precursors can be initiated by various signaling cascades, often associated with inflammation and cellular stress.





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References

- [1. A xanthene-based fluorescent probe for detection of peroxynitrite in living cells and zebrafish - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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